

A Technical Guide to the Mechanism of Action of HYNIC-iPSMA TFA

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Compound of Interest

Compound Name: HYNIC-iPSMA TFA

Cat. No.: B15604253

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This technical guide provides an in-depth exploration of the mechanism of action, molecular characteristics, and experimental validation of HYNIC-iPSMA, a radiopharmaceutical agent designed for the detection of prostate cancer. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's interaction with its biological target, presents key quantitative data, and outlines the methodologies used for its evaluation.

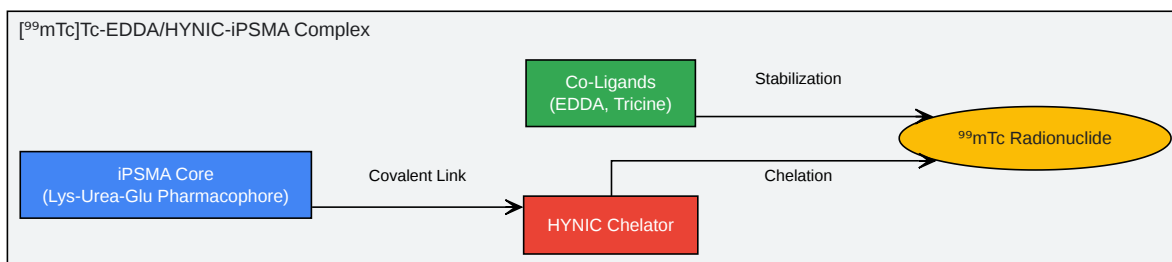
Core Concept and Molecular Structure

HYNIC-iPSMA is a specialized ligand developed for molecular imaging, particularly for Single Photon Emission Computed Tomography (SPECT).^{[1][2]} Its structure is a conjugate of two primary functional units: an inhibitor of Prostate-Specific Membrane Antigen (iPSMA) and a hydrazinonicotinamide (HYNIC) chelator.^{[3][4][5]} The trifluoroacetate (TFA) designation indicates the counterion present from the purification process.

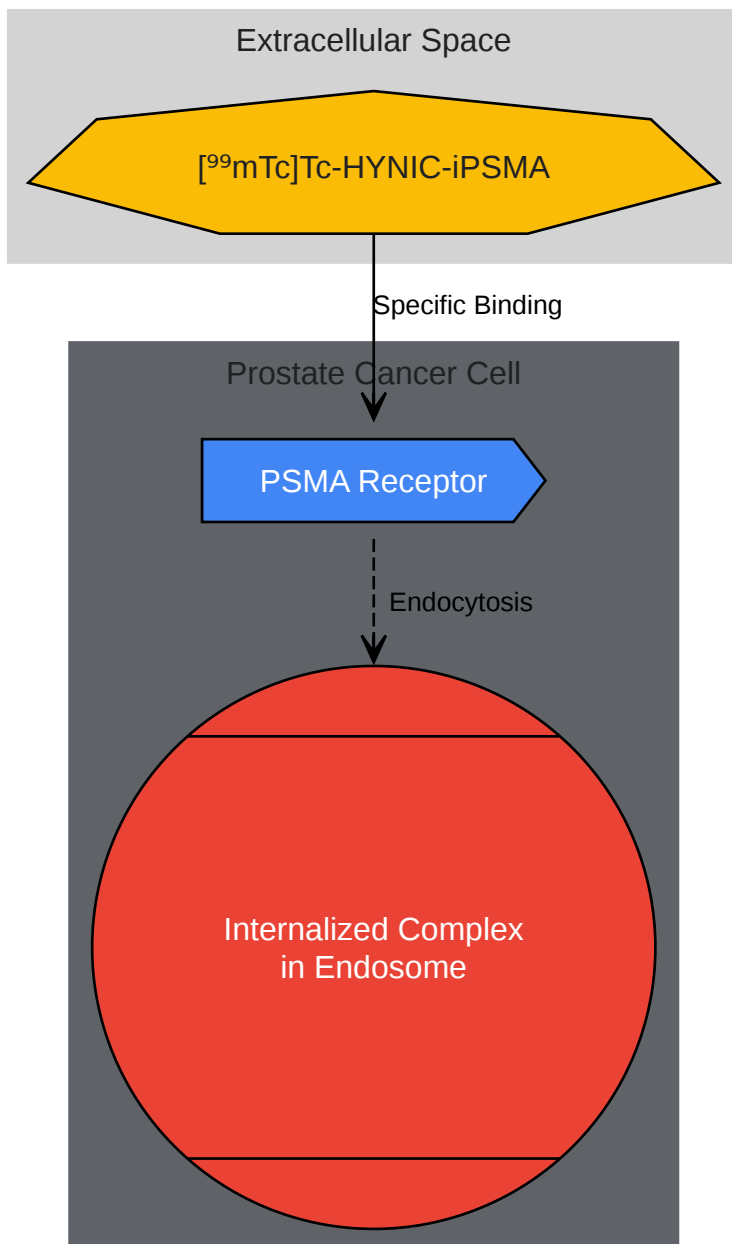
- iPSMA Moiety:** This component is a urea-based small molecule, typically featuring a Lys-Urea-Glu pharmacophore, which serves as the targeting vector.^[1] It is engineered to bind with high affinity and specificity to the extracellular active site of Prostate-Specific Membrane Antigen (PSMA).^{[3][4]} PSMA is a transmembrane glycoprotein that is significantly overexpressed on the surface of prostate cancer cells, making it an excellent biomarker for targeted imaging.^[1]
- HYNIC Chelator:** 6-hydrazinonicotinamide acts as a bifunctional chelator.^{[3][6]} It is covalently linked to the iPSMA molecule and serves to stably coordinate a radionuclide, most

commonly Technetium-99m (^{99m}Tc).^{[1][7]} The chelation of ^{99m}Tc often requires co-ligands, such as ethylenediamine-N,N'-diacetic acid (EDDA) and Tricine, to complete and stabilize the coordination sphere of the radiometal under mild conditions.^{[1][6]}

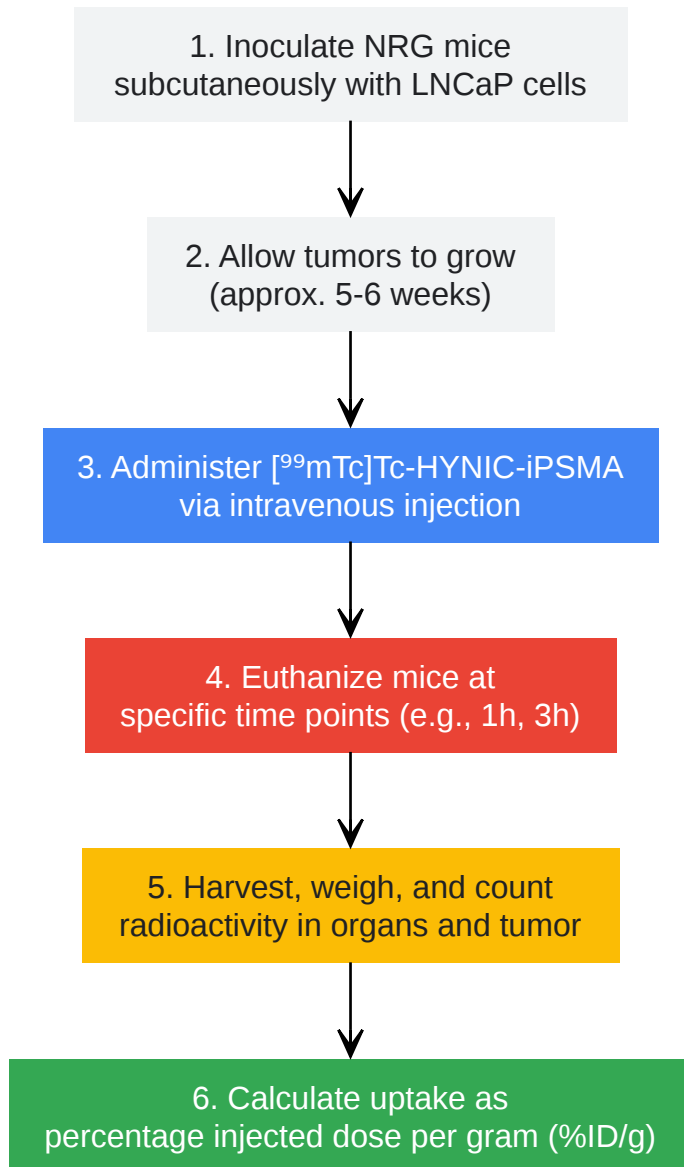
The combination of these components allows the resulting radiopharmaceutical, [^{99m}Tc]Tc-EDDA/HYNIC-iPSMA, to deliver a gamma-emitting radionuclide directly to PSMA-expressing tumor cells for diagnostic imaging.



Cellular Mechanism of Action



Biodistribution Experimental Workflow



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